

# CAS number and molecular weight of Nordiphenhydramine-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nordiphenhydramine-d5

Cat. No.: B12370790

[Get Quote](#)

## Technical Guide: Nordiphenhydramine-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nordiphenhydramine-d5**, a deuterated analog of Nordiphenhydramine. While a specific CAS number for **Nordiphenhydramine-d5** is not readily available in public databases, this document collates essential technical data, outlines relevant experimental protocols where it would be utilized, and presents key metabolic pathways.

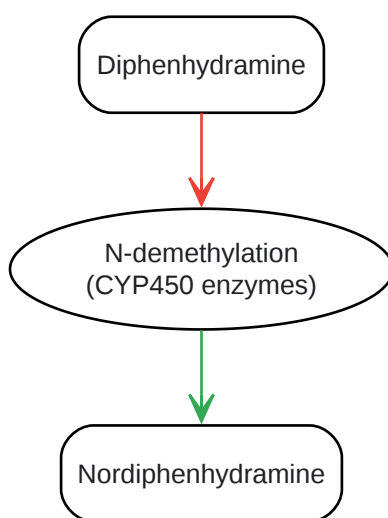
## Core Data Presentation

Quantitative data for Nordiphenhydramine and its deuterated analog are summarized below. The molecular formula and weight for **Nordiphenhydramine-d5** are calculated based on the structure of Nordiphenhydramine, assuming the common practice of replacing five hydrogen atoms with deuterium on a phenyl ring for use as an internal standard in mass spectrometry.

Compound	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Nordiphenhydramine	17471-10-2[1]	C <sub>16</sub> H <sub>19</sub> NO[1]	241.33[1][2]
Nordiphenhydramine-d5	Not Available	C <sub>16</sub> H <sub>14</sub> D <sub>5</sub> NO	246.36 (Calculated)

## Metabolic Pathway of the Parent Compound

Nordiphenhydramine is a primary metabolite of the first-generation antihistamine, Diphenhydramine. The metabolic conversion primarily involves N-demethylation. Understanding this pathway is crucial for pharmacokinetic and drug metabolism studies.



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Diphenhydramine to Nordiphenhydramine.

## Experimental Protocols

**Nordiphenhydramine-d5** serves as an ideal internal standard for the quantification of Nordiphenhydramine in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative experimental protocol.

## Bioanalytical Method for Nordiphenhydramine Quantification

This protocol outlines a typical LC-MS/MS method for the analysis of Nordiphenhydramine in plasma.

### 1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 100  $\mu\text{L}$  of plasma sample, add 25  $\mu\text{L}$  of **Nordiphenhydramine-d5** internal standard working solution (e.g., 100 ng/mL).
- Add 50  $\mu\text{L}$  of 0.1 M sodium hydroxide to alkalize the sample.
- Add 1 mL of a suitable organic solvent (e.g., methyl tert-butyl ether).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu\text{L}$  of the mobile phase.

## 2. LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu\text{m}$ ).
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, and re-equilibrate at 5% B for 1 minute.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5  $\mu\text{L}$ .
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM) Transitions:

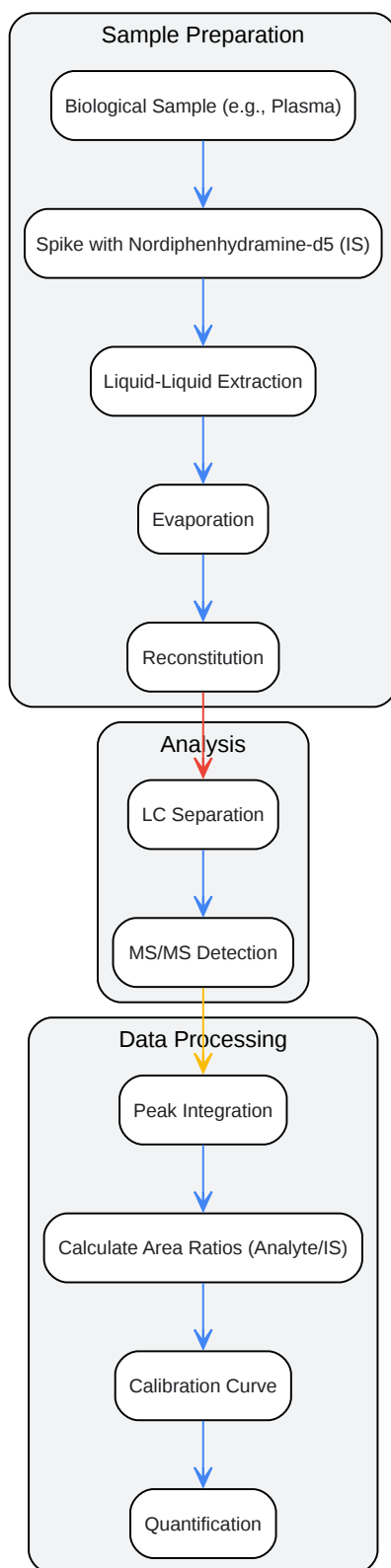
- Nordiphenhydramine: Precursor ion (Q1)  $m/z$  242.2  $\rightarrow$  Product ion (Q3)  $m/z$  152.1.
- **Nordiphenhydramine-d5**: Precursor ion (Q1)  $m/z$  247.2  $\rightarrow$  Product ion (Q3)  $m/z$  152.1.
- Instrument Parameters: Optimize collision energy, declustering potential, and other source parameters for maximum signal intensity.

### 3. Data Analysis

- Quantify the concentration of Nordiphenhydramine by calculating the peak area ratio of the analyte to the internal standard.
- Generate a calibration curve using standards of known concentrations.

## Experimental Workflow

The following diagram illustrates a typical workflow for a bioanalytical study utilizing a deuterated internal standard like **Nordiphenhydramine-d5**.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for quantification using an internal standard.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GSRS [precision.fda.gov]
- 2. N-Nitroso N-Desmethyl Diphenhydramine-D5 | C16H18N2O2 | CID 176491019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular weight of Nordiphenhydramine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370790#cas-number-and-molecular-weight-of-nordiphenhydramine-d5]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

